

Application Notes: Utilizing **Pigment Yellow 194** as an Alternative to Lead Chrome Pigments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 194*

Cat. No.: *B1581403*

[Get Quote](#)

Introduction

Lead chrome pigments, such as C.I. Pigment Yellow 34, have long been utilized in various industries for their vibrant color and opacity.[1] However, the significant health and environmental risks associated with lead and hexavalent chromium have led to increasing regulatory restrictions and a demand for safer alternatives.[2][3] Lead exposure is a well-documented neurotoxin, particularly harmful to children, and hexavalent chromium is a known carcinogen.[4][5] **Pigment Yellow 194** (PY 194), a benzimidazolone organic pigment, has emerged as a high-performance, non-toxic alternative, offering excellent coloristic properties and durability.[6] These application notes provide a comprehensive guide for researchers and scientists on the utilization of **Pigment Yellow 194** as a replacement for lead chrome pigments in various applications.

Comparative Performance Data

The following tables summarize the key properties of **Pigment Yellow 194** in comparison to a typical lead chrome pigment, C.I. Pigment Yellow 34.

Table 1: General Properties

Property	Pigment Yellow 194	C.I. Pigment Yellow 34 (Lead Chromate)
Chemical Class	Benzimidazolone	Lead Chromate
C.I. Name	Pigment Yellow 194	Pigment Yellow 34
CAS Number	82199-12-0	1344-37-2
Molecular Formula	C ₁₈ H ₁₇ N ₅ O ₄	PbCrO ₄

Table 2: Physical Properties

Property	Pigment Yellow 194	C.I. Pigment Yellow 34 (Lead Chromate)
Density (g/cm ³)	~1.46	~6.12
Oil Absorption (g/100g)	~54-98	~15-25

Table 3: Performance Properties

Property	Pigment Yellow 194	C.I. Pigment Yellow 34 (Lead Chromate)
Heat Stability	Up to 280°C	~180°C
Lightfastness (BWS)	7-8	4-5
Weatherfastness	Good to Excellent	Fair to Good
Opacity	Good	Excellent

Table 4: Chemical Resistance (Scale: 1=Poor, 5=Excellent)

Resistance To	Pigment Yellow 194	C.I. Pigment Yellow 34 (Lead Chromate)
Acid (5% HCl)	5	3-4
Alkali (5% NaOH)	5	3-4
Xylene	3-4	4-5
Ethanol	4	4-5
Ethyl Acetate	3	4

Key Advantages of Pigment Yellow 194

- **Safety and Environmental Compliance:** **Pigment Yellow 194** is free from lead and hexavalent chromium, ensuring compliance with global regulations such as REACH and RoHS.[\[7\]](#)[\[8\]](#) This makes it a safe and sustainable choice for a wide range of applications.
- **High Performance:** It exhibits excellent heat stability, making it suitable for high-temperature processing in plastics.[\[9\]](#) Its superior lightfastness and weather resistance ensure long-term color durability in demanding applications like automotive and industrial coatings.[\[6\]](#)
- **Good Chemical Resistance:** PY 194 demonstrates strong resistance to acids and alkalis, which is beneficial for applications requiring chemical durability.[\[10\]](#)
- **Cost-Effectiveness:** While the initial cost per kilogram may be higher than lead chrome pigments, its high color strength and efficiency in use can make it a cost-effective alternative.[\[6\]](#)

Application Areas

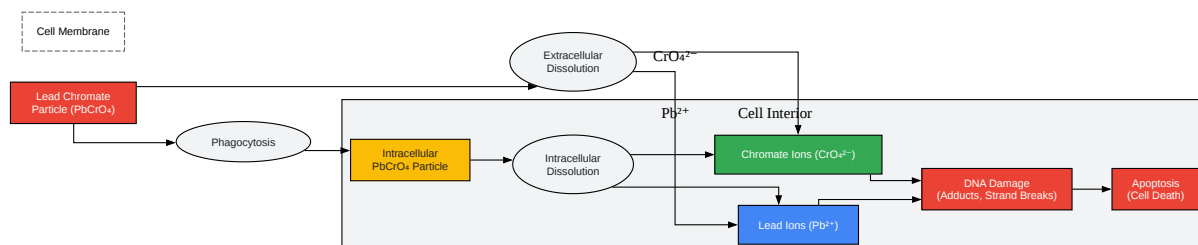
Pigment Yellow 194 is a versatile pigment suitable for a variety of applications where lead chrome pigments have traditionally been used:

- **Plastics:** Due to its excellent heat stability, it is highly recommended for coloring a wide range of plastics, including PVC, polyolefins (PE, PP), and engineering plastics.[\[11\]](#)

- Coatings: It is an ideal choice for industrial coatings, powder coatings, and automotive paints where high durability and weatherfastness are required.[12][13]
- Inks: **Pigment Yellow 194** is also used in printing inks, offering good rheological properties and color strength.[14]

Toxicological Profile Comparison

Lead chrome pigments pose a significant health risk due to their composition. The lead component is a potent neurotoxin, while hexavalent chromium is a known human carcinogen. [4][5] The toxicity of lead chromate is mediated through the intracellular release of lead and chromium ions, which can lead to DNA damage and apoptosis (programmed cell death).[5][15] In contrast, **Pigment Yellow 194**, as a benzimidazolone-based organic pigment, does not possess these intrinsic heavy metal hazards and is considered a much safer alternative.

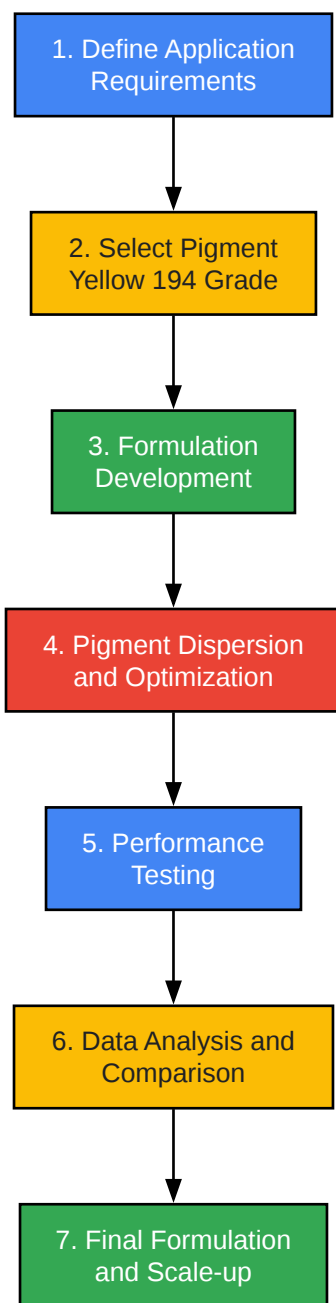


[Click to download full resolution via product page](#)

Caption: Cellular toxicity pathway of lead chromate.

Experimental Workflow for Substitution

The successful replacement of a lead chrome pigment with **Pigment Yellow 194** requires a systematic approach to formulation and testing. The following workflow outlines the key steps.



[Click to download full resolution via product page](#)

Caption: Workflow for substituting lead chrome with PY 194.

Experimental Protocols

Protocol 1: Determination of Lightfastness in Coatings (Based on ASTM D4303)

Objective: To evaluate the resistance of a coating pigmented with **Pigment Yellow 194** to color change upon exposure to light.

Materials and Equipment:

- Coating formulated with **Pigment Yellow 194**
- Substrate panels (e.g., steel or aluminum)
- Film applicator (e.g., drawdown bar)
- Xenon-arc lightfastness apparatus
- Spectrocolorimeter
- Control panel of the same coating, shielded from light

Procedure:

- Sample Preparation:
 - Prepare the coating according to the formulation.
 - Apply a uniform film of the coating onto the substrate panels using a film applicator to a specified dry film thickness.
 - Allow the coated panels to cure completely as per the coating's specifications.
 - Measure the initial color of the panels using a spectrocolorimeter (CIELAB Lab* values).
- Exposure:
 - Place half of each panel in the xenon-arc apparatus, covering the other half with a light-blocking material to serve as an unexposed reference.
 - Set the exposure conditions according to ASTM D4303, Method C (simulated daylight through glass).[2]

- Expose the panels for a predetermined duration or until a specific radiant exposure is reached.
- Evaluation:
 - After exposure, remove the panels from the apparatus.
 - Measure the color of both the exposed and unexposed areas of each panel using the spectrophotometer.
 - Calculate the color difference (ΔE^*) between the exposed and unexposed areas.
 - Assess the lightfastness based on the Blue Wool Scale (BWS) by comparing the color change to that of the BWS standards exposed under the same conditions.

Protocol 2: Evaluation of Heat Stability in Plastics (Based on ISO 787-21 / DIN 53775)

Objective: To determine the maximum temperature at which **Pigment Yellow 194** is stable in a specific polymer without significant color change.

Materials and Equipment:

- **Pigment Yellow 194**
- Polymer resin (e.g., HDPE, PVC)
- Two-roll mill or extruder
- Injection molding machine
- Spectrophotometer
- Oven

Procedure:

- Sample Preparation:

- Prepare a series of compounds of the polymer with a specified concentration of **Pigment Yellow 194** (e.g., 1%).
- Process the compounds using a two-roll mill or extruder at a standard processing temperature to ensure uniform dispersion.
- Testing:
 - Using the injection molding machine, produce test plaques from the compounded material at a range of increasing temperatures (e.g., 200°C, 220°C, 240°C, 260°C, 280°C) with a constant dwell time (e.g., 5 minutes).
 - For PVC, place milled sheets in an oven at a specified temperature (e.g., 180°C) for a set time (e.g., 30 minutes).[\[16\]](#)
- Evaluation:
 - Allow the plaques to cool to room temperature.
 - Visually compare the color of the plaques produced at different temperatures.
 - Use a spectrophotometer to measure the color of each plaque and calculate the color difference (ΔE^*) compared to the plaque produced at the lowest temperature.
 - The heat stability is the highest temperature at which the color change remains within an acceptable tolerance (e.g., $\Delta E^* < 3$).

Protocol 3: Assessment of Chemical Resistance of a Pigmented Plastic (Based on ASTM D543)

Objective: To evaluate the effect of chemical reagents on a plastic material pigmented with **Pigment Yellow 194**.

Materials and Equipment:

- Test plaques of plastic pigmented with **Pigment Yellow 194**
- Chemical reagents (e.g., acids, alkalis, solvents)

- Immersion containers with lids
- Analytical balance
- Micrometer
- Tensile testing machine

Procedure:

- Initial Measurements:
 - Measure the initial weight, dimensions, and tensile properties of the test plaques.
- Exposure:
 - Immerse the test plaques in the selected chemical reagents in the immersion containers.
 - Seal the containers to prevent evaporation.
 - Store the containers at a specified temperature for a predetermined period (e.g., 24 hours, 7 days).
- Post-Exposure Evaluation:
 - Remove the plaques from the reagents, rinse if necessary, and wipe dry.
 - Re-measure the weight and dimensions of the plaques.
 - Visually inspect the plaques for any changes in appearance, such as discoloration, swelling, or cracking.
 - Conduct tensile tests on the exposed plaques to determine any changes in mechanical properties.
- Reporting:
 - Report the percentage change in weight, dimensions, and tensile properties.

- Describe any changes in appearance.

Protocol 4: Pigment Dispersion in a Liquid Coating

Objective: To achieve a stable and uniform dispersion of **Pigment Yellow 194** in a liquid coating system.

Materials and Equipment:

- **Pigment Yellow 194**
- Coating resin/vehicle
- Solvents
- Dispersing and wetting agents
- High-speed disperser (HSD) or media mill
- Hegman gauge
- Viscometer

Procedure:

- Premixing:
 - In a suitable container, combine the coating resin, solvents, and wetting/dispersing agents.
 - Slowly add the **Pigment Yellow 194** powder to the liquid components under low-speed agitation to wet out the pigment.
- Dispersion:
 - Increase the speed of the high-speed disperser to create a vortex (doughnut effect) and continue mixing for a specified time (e.g., 20-30 minutes). The tip speed of the blade should be optimized for the specific formulation.
 - Alternatively, for finer dispersions, process the premix through a media mill.

- Evaluation of Dispersion Quality:
 - Periodically take a sample of the dispersion and use a Hegman gauge to assess the fineness of grind. Continue dispersion until the desired fineness is achieved.
 - Measure the viscosity of the dispersion to ensure it is within the specified range.
- Let-down:
 - Once the desired dispersion quality is achieved, add the remaining coating components (the "let-down") under low-speed agitation.
 - Mix until the batch is homogeneous.

Protocol 5: Opacity (Hiding Power) Measurement of a Paint Film (Based on ASTM D2805)

Objective: To determine the ability of a paint formulated with **Pigment Yellow 194** to obscure a black and white substrate.

Materials and Equipment:

- Paint formulated with **Pigment Yellow 194**
- Black and white contrast charts (e.g., Leneta charts)
- Film applicator (drawdown bar)
- Spectrophotometer or colorimeter with a reflectance head

Procedure:

- Sample Preparation:
 - Apply a uniform wet film of the paint across the black and white areas of the contrast chart using a drawdown bar of a specified thickness.
 - Allow the paint film to dry completely under controlled conditions.

- Measurement:
 - Using the spectrophotometer, measure the reflectance of the dried paint film over the black portion of the chart (RB).
 - Measure the reflectance of the dried paint film over the white portion of the chart (RW).
- Calculation:
 - Calculate the contrast ratio (C) using the formula: $C = RB / RW$
 - Opacity is expressed as a percentage: $Opacity (\%) = C \times 100$.
 - A value of 100% indicates complete hiding.

References

- 1. pcimag.com [pcimag.com]
- 2. micomlab.com [micomlab.com]
- 3. How to Improve Pigment Opacity in Coating Systems | Fineland Chem [finelandchem.com]
- 4. mdpi.com [mdpi.com]
- 5. Internalization of carcinogenic lead chromate particles by cultured normal human lung epithelial cells: formation of intracellular lead-inclusion bodies and induction of apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pigments.com [pigments.com]
- 7. paint.org [paint.org]
- 8. China Hybrid Pigment Yellow Environmental Friendly and Non-toxic Lead-free Pigment Supplier and Manufacturer | Jufa [jufapigment.com]
- 9. saicm.org [saicm.org]
- 10. specialchem.com [specialchem.com]
- 11. novacolorpaint.com [novacolorpaint.com]
- 12. pcimag.com [pcimag.com]

- 13. Chemical Compatibility ASTM D543 [intertek.com]
- 14. Three test methods for the hiding power of pigment paints [en1.nbchao.com]
- 15. Induction of apoptotic cell death by particulate lead chromate: differential effects of vitamins C and E on genotoxicity and survival - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. additivesforpolymer.com [additivesforpolymer.com]
- To cite this document: BenchChem. [Application Notes: Utilizing Pigment Yellow 194 as an Alternative to Lead Chrome Pigments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581403#utilizing-pigment-yellow-194-as-an-alternative-to-lead-chrome-pigments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com